

# Application Notes and Protocols: Esterification of Alcohols with Acetoxyacetyl Chloride

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## Compound of Interest

Compound Name: *Acetoxyacetyl chloride*

Cat. No.: *B084561*

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## Abstract

This document provides detailed application notes and protocols for the esterification of alcohols with **acetoxyacetyl chloride**. This reaction is a valuable method for the synthesis of acetoxyacetyl esters, which are important intermediates in the pharmaceutical and fine chemical industries. The protocols described herein are applicable to a range of alcohol substrates, including primary, secondary, and polyhydric alcohols. This guide includes information on the reaction mechanism, experimental procedures, purification techniques, and characterization of the resulting esters.

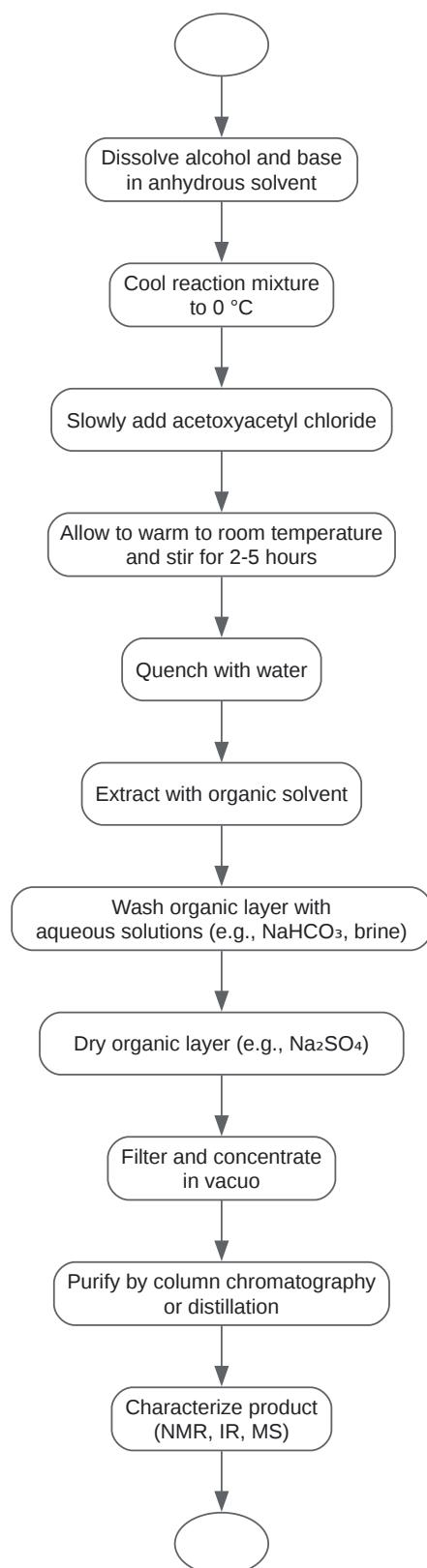
## Introduction

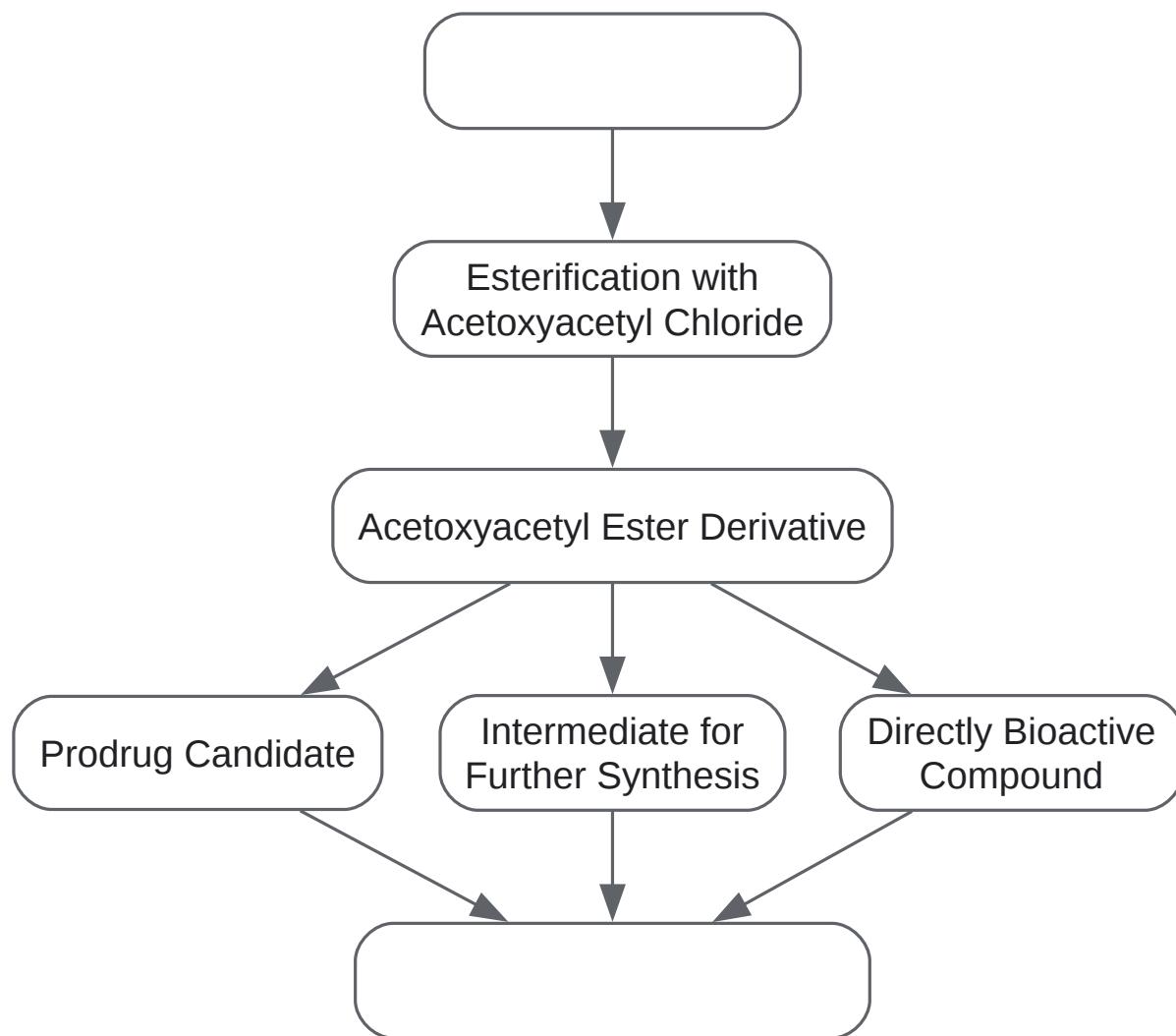
**Acetoxyacetyl chloride** is a reactive acyl chloride that serves as a key intermediate in a variety of organic syntheses.<sup>[1]</sup> Its bifunctional nature, containing both a highly reactive acyl chloride and an acetoxy group, allows for the strategic introduction of the acetoxyacetyl moiety into target molecules.<sup>[1]</sup> The esterification of alcohols with **acetoxyacetyl chloride** proceeds via a nucleophilic acyl substitution mechanism to yield the corresponding acetoxyacetyl esters. These esters are valuable precursors in the synthesis of pharmaceuticals, such as  $\beta$ -lactams and glycolylhydroxamic acids, and also find applications as specialty polymers and in the production of agrochemicals.<sup>[1]</sup>

The reaction is typically rapid and exothermic, producing hydrogen chloride (HCl) as a byproduct.<sup>[2]</sup> Therefore, the reaction is often carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the evolved HCl gas.

## Reaction Mechanism

The esterification of an alcohol with **acetoxyacetyl chloride** is a classic example of nucleophilic acyl substitution. The reaction proceeds through an addition-elimination mechanism, as illustrated below.



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## References

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- 2. WO2016009344A1 - Process for the production of chlorohydrins from glycerol and acyl chlorides - Google Patents [patents.google.com]
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